

An In-depth Technical Guide to the Physicochemical Properties of Ethyl β -D-glucopyranoside

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Compound of Interest

Compound Name: ethyl beta-D-glucopyranoside

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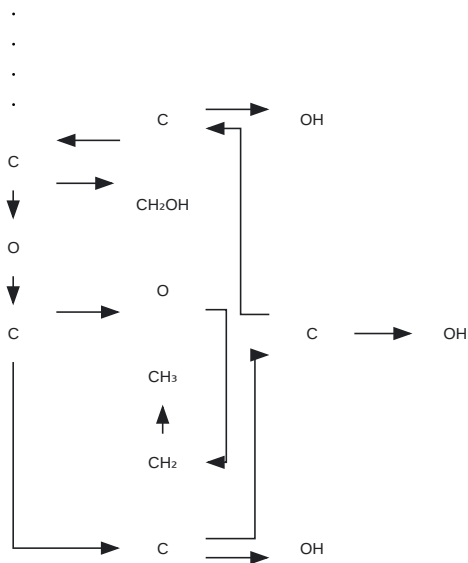
This document provides a comprehensive overview of the core physicochemical properties of ethyl β -D-glucopyranoside. The information is compiled from various scientific databases and literature, presenting quantitative data in structured tables, outlining experimental methodologies, and providing visual diagrams to illustrate key concepts and workflows.

Chemical Identity and Structure

Ethyl β -D-glucopyranoside is an O-glycosyl compound, specifically a glycoside where an ethyl group is linked to a glucose molecule via a β -glycosidic bond.^{[1][2]} It is found naturally in various plants and foods, such as sea buckthorn, and has been studied for its sensory properties, particularly bitterness.^{[3][4]}

- IUPAC Name: (2R,3R,4S,5S,6R)-2-ethoxy-6-(hydroxymethyl)oxane-3,4,5-triol^[5]
- CAS Number: 3198-49-0^{[5][6][7]}
- Molecular Formula: C₈H₁₆O₆^{[5][6]}
- Molecular Weight: 208.21 g/mol ^{[5][6][8]}
- Synonyms: Ethyl glucoside, β -D-Glucopyranoside, ethyl^{[5][9]}

Below is a 2D structural representation of the molecule.



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Caption: 2D structure of Ethyl β -D-glucopyranoside.

Quantitative Physicochemical Data

The following tables summarize the key quantitative properties of ethyl β -D-glucopyranoside.

Table 1: General and Physical Properties

| Property | Value | Source(s) |
|----------------------|---|---|
| Physical Description | White to off-white powder/solid. | [5] [7] |
| Melting Point | 73 °C (Solvent: acetone) 98 - 100 °C | [7] [9] [1] [2] [5] |
| Boiling Point | 395.1 °C (Actual) 395.1 \pm 42.0 °C (Predicted) | [6] [10] [7] |
| Density | 1.4 g/cm ³ | [6] [10] |

| Flash Point | 192.7 °C | [\[6\]](#)[\[10\]](#) |

Table 2: Solubility and Partitioning Coefficients

| Property | Value | Source(s) |
|------------------------|---|------------|
| Qualitative Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. | [7][9] |
| Water Solubility | 590 g/L (Predicted) | [1][2] |
| logP (Octanol-Water) | -1.9 (Predicted) -1.8 (Predicted) | [1][2] [8] |

| pKa (Strongest Acidic) | 12.21 (Predicted) 12.96 ± 0.70 (Predicted) |[1][2] [7] |

Table 3: Optical Properties

| Property | Value | Source(s) |
|----------|-------|-----------|
|----------|-------|-----------|

| Optical Rotation [α]20/D | -36.7° (c=H₂O) |[1] |

Stability and Storage

For long-term stability, ethyl β -D-glucopyranoside should be stored under controlled conditions.

- Storage Temperature: Recommended storage is between 2°C and 8°C.[6][7][10]
- Atmosphere: Store under an inert gas such as Nitrogen or Argon to prevent degradation.[6][7]
- Stock Solutions: Once prepared, solutions should be aliquoted to avoid repeated freeze-thaw cycles. Recommended storage for stock solutions is -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[11]

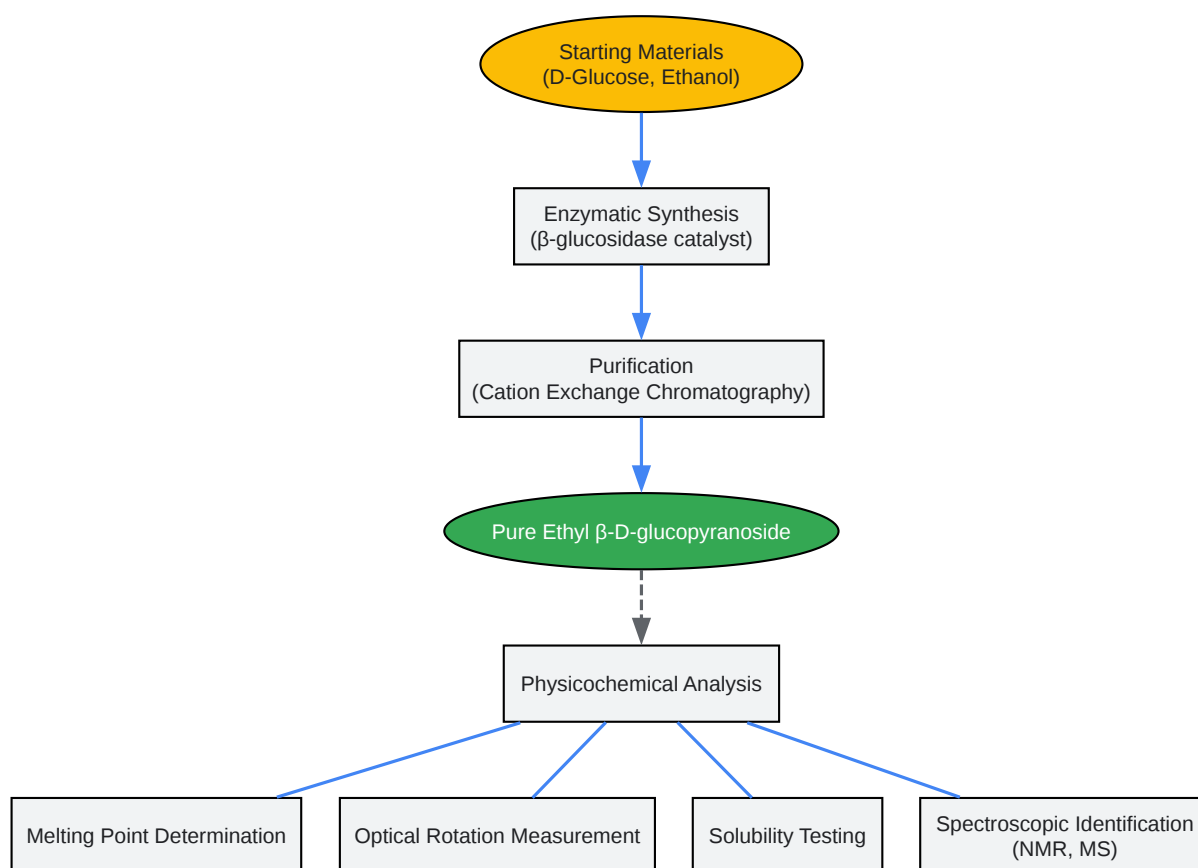
Experimental Protocols & Methodologies

The characterization of ethyl β -D-glucopyranoside involves its synthesis followed by the determination of its physicochemical properties using standard laboratory techniques.

An established method for producing ethyl β -D-glucopyranoside is through enzymatic synthesis.[12] This "green chemistry" approach offers high regioselectivity.

- **Reaction:** The synthesis involves the reaction of D-glucose with ethanol, catalyzed by a β -glucosidase enzyme (EC 3.2.1.21).[12] This is a reverse hydrolysis reaction where the enzyme favors the formation of the glycosidic bond in a low-water environment.
- **Optimization:** Reaction parameters such as solvent, buffer pH, temperature, substrate molar ratio, and enzyme dosage are optimized to maximize the yield.[12]
- **Purification:** After the synthesis, the product is separated from unreacted glucose and other byproducts. A common method is chromatography using cation exchange resins.[12][13]

The general workflow for synthesis and characterization is illustrated below.



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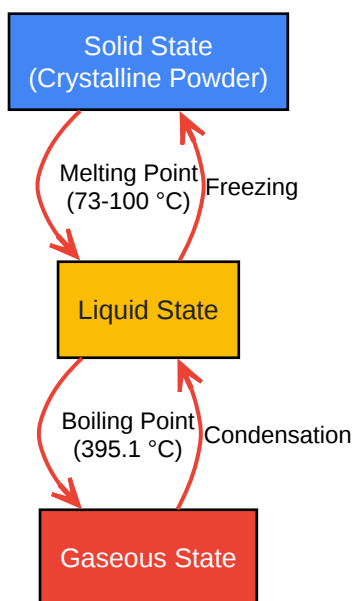
Caption: General workflow for the synthesis and analysis of Ethyl β -D-glucopyranoside.

The melting point is a critical indicator of purity. It is determined by heating a small sample of the solid material and observing the temperature range over which it transitions to a liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The reported values for ethyl β -D-glucopyranoside vary, potentially due to different polymorphic forms or measurement conditions (e.g., solvent of crystallization).^{[5][7]}

Optical activity is the rotation of the plane of plane-polarized light by a chiral substance and is measured using a polarimeter.^{[14][15]}

- A solution of the compound with a known concentration (c) is prepared in a suitable solvent (e.g., water).
- This solution is placed in a sample tube of a known path length (l).
- Monochromatic, plane-polarized light (typically from a sodium D-line at 589 nm) is passed through the sample.^[15]
- The instrument measures the angle (α) by which the plane of light is rotated.
- The specific rotation $[\alpha]$ is an intensive property calculated from the observed rotation. The negative sign for ethyl β -D-glucopyranoside (-36.7°) indicates it is levorotatory, meaning it rotates plane-polarized light counterclockwise.^{[1][14]}

The relationship between these properties and the physical state of the substance is visualized below.



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Caption: State transitions of Ethyl β -D-glucopyranoside at different temperatures.

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